

Quantifying Dermal Exposure to Galaxolide from Cosmetics: Application Notes and Protocols

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Compound of Interest

Compound Name: Galaxolide

Cat. No.: B129953

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Introduction

Galaxolide (HHCB) is a synthetic polycyclic musk widely used as a fragrance ingredient in a vast array of cosmetic and personal care products.^{[1][2][3][4]} Due to its extensive use, there is a growing interest in understanding the extent of human exposure, particularly through the dermal route, which is considered the primary pathway.^[1] This document provides detailed application notes and protocols for quantifying **Galaxolide** in cosmetic products and estimating dermal exposure. The methodologies described are based on established analytical techniques and findings from recent scientific studies. **Galaxolide** has been detected in various human tissues and fluids, including breast milk and blood plasma.

Data Presentation: Galaxolide Concentration in Personal Care Products

The following table summarizes the concentrations of **Galaxolide** found in various commercially available personal care products, as reported in scientific literature. This data is crucial for estimating potential dermal exposure levels.

Product Category	Product Type	Galaxolide Concentration (mg/kg)	Reference
Skin Care	Perfumed Body Cream	280.78 ± 8.19	
Body Cream	95% mean recovery		
Body Lotion	-		
Soaps & Cleansers	Soap Bar	65% mean recovery	
Glycerin Soap	300.480 ± 8.819		
Hair Care	Shampoo	-	
Hair Conditioner	-		
Oral Care	Toothpaste	0.04 ± 0.01	
Baby Products	Baby Wipe	0.001 ± 0.001	

Note: "-" indicates that a specific value was not provided in the cited sources, though the product type was analyzed.

Estimated Daily Dermal Exposure

Based on the concentrations found in products and consumer usage patterns, studies have estimated the daily dermal exposure to **Galaxolide**.

Population	Estimated Daily Dermal Exposure (µ g/day)	Reference
Adults	904	
Children (Oporto, Portugal)	277.10 ± 0.02	

An in vitro study using human skin showed a low absorption rate of about 0.4% of the applied dose. However, other in vivo studies have indicated higher absorption rates.

Experimental Protocols

This section details the methodologies for the extraction and quantification of **Galaxolide** from cosmetic products. The primary method described is based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by High-Performance Liquid Chromatography (HPLC) with fluorescence detection.

Protocol 1: Quantification of Galaxolide in Cosmetics using QuEChERS and HPLC-Fluorescence Detection

This protocol is adapted from methodologies reported for the analysis of **Galaxolide** in personal care products.

1. Sample Preparation and Extraction (QuEChERS)

- Objective: To extract **Galaxolide** from the complex cosmetic matrix.
- Materials:
 - Cosmetic product sample
 - Deionized water
 - Acetonitrile (HPLC grade)
 - Homogenizer (e.g., vortex mixer, ultrasonic bath)
 - Centrifuge tubes (50 mL, polypropylene)
 - Centrifuge
- Procedure:
 - Weigh approximately 2 g of the cosmetic sample into a 50 mL centrifuge tube.
 - Add 5 mL of deionized water (as a co-solvent).
 - Vigorously shake the tube for 3 minutes.

- Add 15 mL of acetonitrile (as the extraction solvent).
- Shake vigorously again for 3 minutes.
- Place the tube in an ultrasonic bath for 10 minutes to ensure thorough homogenization.
- Centrifuge the sample at 3700 rpm for 10 minutes to achieve phase separation.
- Carefully collect the supernatant (acetonitrile layer) and transfer it to a clean tube.
- Store the extract at -18°C until HPLC analysis.

2. Analytical Quantification by HPLC with Fluorescence Detection

- Objective: To separate and quantify **Galaxolide** from the extracted sample.
- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system
 - Fluorescence Detector (FLD)
 - Analytical column suitable for the separation of non-polar compounds (e.g., C18 column)
- Chromatographic Conditions (Example):
 - Mobile Phase: A mixture of acetonitrile and water, potentially acidified with glacial acetic acid. The exact gradient or isocratic conditions should be optimized based on the specific column and system.
 - Flow Rate: Typically around 1.0 mL/min.
 - Injection Volume: 20 µL.
 - Fluorescence Detection:
 - Excitation Wavelength: To be set based on the absorbance maximum of **Galaxolide**.
 - Emission Wavelength: To be set based on the emission maximum of **Galaxolide**.

- Calibration:
 - Prepare a series of standard solutions of **Galaxolide** in a suitable solvent (e.g., acetonitrile) at known concentrations.
 - Inject the standard solutions into the HPLC system to generate a calibration curve by plotting the peak area against the concentration.
 - The linearity range reported in one study was 0.005–1.002 mg/kg.
- Sample Analysis:
 - Inject the extracted sample supernatant into the HPLC system.
 - Identify the **Galaxolide** peak based on its retention time compared to the standards.
 - Quantify the concentration of **Galaxolide** in the sample by comparing its peak area to the calibration curve.

Method Validation Parameters:

The following validation parameters have been reported for this methodology:

- Limit of Detection (LOD): 0.001 mg/kg of sample.
- Repeatability (as coefficient of variation): 0.7% to 11.3%.
- Intermediate Precision (as coefficient of variation): 2.5%.
- Mean Recoveries: Ranging from 65% (for soap bars) to 95% (for body cream).

Alternative Analytical Technique: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful technique for the analysis of **Galaxolide**. Headspace GC-MS (HS-GC-MS) is particularly effective for analyzing volatile compounds like **Galaxolide**.

Visualizations

Experimental Workflow for Galaxolide Quantification

The following diagram illustrates the key steps in the experimental workflow for quantifying **Galaxolide** in cosmetic products.

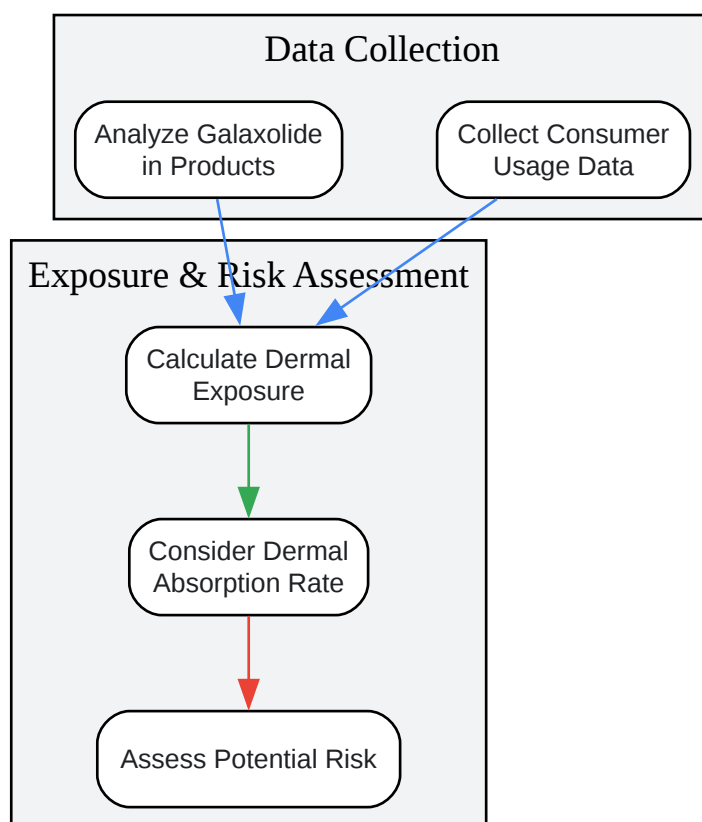


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Caption: Workflow for **Galaxolide** quantification.

Logical Relationship for Dermal Exposure Assessment

This diagram outlines the logical steps involved in assessing the dermal exposure to **Galaxolide** from cosmetics.



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Caption: Dermal exposure assessment logic.

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